

initial screening of (-)-Vestitol pharmacological effects

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Compound of Interest

Compound Name: (-)-Vestitol
CAS No.: 35878-41-2
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An In-depth Technical Guide to the Initial Pharmacological Screening of **(-)-Vestitol**

Introduction

(-)-Vestitol is an isoflavonoid, a class of phenolic compounds, predominantly isolated from Brazilian red propolis, a resinous substance produced by *Apis mellifera* bees from the exudates of *Dalbergia ecastophyllum*.^{[1][2]} This natural compound has garnered significant interest within the scientific community for its diverse biological activities. Initial screenings have revealed potent anti-inflammatory, anticancer, and antioxidant properties, positioning **(-)-Vestitol** as a promising candidate for further drug development.^{[3][4]} This guide provides a comprehensive overview of the initial pharmacological evaluations of **(-)-Vestitol**, detailing the experimental protocols, summarizing key quantitative data, and visualizing the molecular pathways involved.

Pharmacological Effects

Anti-inflammatory Activity

The anti-inflammatory effects of **(-)-Vestitol** are its most extensively studied pharmacological property. Research indicates that its mechanisms primarily involve the modulation of key inflammatory pathways in immune cells like macrophages and neutrophils.[3][5][6]

2.1.1 Effects on Macrophages In studies using lipopolysaccharide (LPS)-stimulated macrophages, **(-)-Vestitol** has been shown to significantly inhibit the production of pro-inflammatory mediators. At a concentration of 0.55 μM , it reduced nitric oxide (NO) release by 60% in peritoneal macrophages without affecting cell viability.[3][7] This effect is crucial as excessive NO production is a hallmark of chronic inflammation. Furthermore, **(-)-Vestitol** treatment leads to a decrease in the secretion of several pro-inflammatory cytokines, including Interleukin-1 α (IL-1 α), Interleukin-1 β (IL-1 β), Granulocyte-macrophage colony-stimulating factor (GM-CSF), and Granulocyte colony-stimulating factor (G-CSF).[3][8]

The underlying mechanism for these effects involves the inhibition of the Nuclear Factor-kappa B (NF- κ B) signaling pathway, a central regulator of inflammation.[3][8] **(-)-Vestitol** treatment up-regulates the expression of Suppressor of Cytokine Signaling 3 (Socs3) and Disabled-2 (Dab2) genes, which are known inhibitors of cytokine signaling and the NF- κ B pathway.[3][7][8]

2.1.2 Effects on Neutrophils **(-)-Vestitol** also modulates the inflammatory response by affecting neutrophil behavior. In vivo studies have demonstrated that pre-treatment with **(-)-Vestitol** at doses of 1, 3, or 10 mg/kg reduces LPS-induced neutrophil migration.[5][6][9] It also decreases leukocyte rolling and adherence in the mesenteric microcirculation, critical steps in the inflammatory cascade.[5][6] In vitro, **(-)-Vestitol** at concentrations of 3 or 10 μM reduces neutrophil chemotaxis induced by inflammatory chemokines like CXCL2/MIP-2.[5][9]

Anticancer Activity

Initial screenings have highlighted the potential of **(-)-Vestitol** as an anticancer agent. Pharmacogenomic analysis in HeLa (human cervical cancer) cells revealed that **(-)-Vestitol** modulates the expression of genes crucial for cell division and chromatin structure.[1][2][10] Specifically, at a concentration of 214.7 μM (IC₂₀), it significantly reduced the expression of genes related to alpha-tubulin and tubulin in microtubules (3.7-fold decrease) and histone H3 (3.03-fold decrease).[1][2] Disruption of microtubule dynamics and chromatin structure can inhibit mitosis and lead to cell cycle arrest in cancer cells.[10]

Antioxidant Activity

(-)-Vestitol has demonstrated notable antioxidant properties. Studies evaluating extracts of Brazilian red propolis, rich in **(-)-Vestitol**, have shown significant antioxidant capacity in Ferric Reducing Antioxidant Power (FRAP) and Oxygen Radical Absorbance Capacity (ORAC) assays.^[4] One study found that **(-)-Vestitol** contributed to 39.5% of the antioxidant potential in inhibiting β -carotene consumption.^[9] This activity is attributed to its phenolic structure, which enables it to scavenge free radicals.

Other Pharmacological Activities

Preliminary studies have also indicated other biological effects. **(-)-Vestitol** exhibits antimicrobial activity against various bacteria, including *Streptococcus mutans* and *Staphylococcus aureus*, with Minimum Inhibitory Concentrations (MIC) ranging from 25 to 100 $\mu\text{g/mL}$.^[9]^[11] Additionally, it has shown anti-trypanosomal potential against *Trypanosoma cruzi*, the parasite responsible for Chagas disease, with an IC_{50} of 5.2 $\mu\text{g/mL}$ against the parasite and low cytotoxicity to host cells.^[12]^[13]

Quantitative Data Summary

The following tables summarize the key quantitative findings from the initial pharmacological screening of **(-)-Vestitol**.

Table 1: Anti-inflammatory Effects of **(-)-Vestitol**

Parameter	Cell/Animal Model	Concentration/ Dose	Result	Citation(s)
NO Release	LPS-stimulated peritoneal macrophages	0.55 μM	60% reduction	[3][7][8]
IL-1 β , IL-1 α , G-CSF, GM-CSF	LPS-stimulated peritoneal macrophages	0.55 μ M	Significant decrease	[3][8]
Neutrophil Migration	LPS-induced peritonitis in mice	1, 3, 10 mg/kg	Dose-dependent reduction	[5][6][9]
Neutrophil Chemotaxis	Mouse bone marrow neutrophils	3, 10 μ M	Reduction towards CXCL2/MIP-2	[5][6]
Icam-1, Wnt5a, Mmp7 Gene Expression	LPS-stimulated peritoneal macrophages	0.55 μ M	Down-regulation	[3][7][8]

| Socs3, Dab2 Gene Expression | LPS-stimulated peritoneal macrophages | 0.55 μ M | Up-regulation |[3][7][8] |

Table 2: Anticancer & Cytotoxicity Effects of (-)-Vestitol

Parameter	Cell Line	Concentration	Result	Citation(s)
Gene Expression (alpha-tubulin)	HeLa	214.7 μM (IC20)	3.7-fold decrease	[1][2]
Gene Expression (histone H3)	HeLa	214.7 μ M (IC20)	3.03-fold decrease	[1][2]
Cytotoxicity (CC50)	MRC-5 Fibroblasts	>15.62 μ g/mL	Non-toxic at active concentrations	[12][13]

| Cytotoxicity (CC50) | H9C2 Cardiomyocytes | >31.25 µg/mL | Non-toxic at active concentrations |[\[12\]](#)[\[13\]](#) |

Experimental Protocols

In Vitro Anti-inflammatory Assay in Macrophages

- Cell Culture and Treatment: Peritoneal macrophages are harvested from C57BL/6 mice, or a macrophage cell line (e.g., RAW 264.7) is used. Cells are seeded at 2×10^5 cells/well in a 96-well plate.[\[3\]](#)
- Stimulation: Macrophages are stimulated with Lipopolysaccharide (LPS) from E. coli at a concentration of 1 µg/mL to induce an inflammatory response.[\[3\]](#)
- Treatment: Simultaneously with LPS stimulation, cells are treated with various concentrations of **(-)-Vestitol** (e.g., 0.37 to 0.59 µM) or vehicle control (DMSO).[\[3\]](#)
- Incubation: The plate is incubated for 48 hours at 37°C in a 5% CO₂ atmosphere.[\[3\]](#)
- Nitric Oxide (NO) Quantification: The concentration of nitrite, a stable product of NO, in the culture supernatant is measured using the Griess assay.
- Cell Viability: Cell viability is assessed using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay to ensure the observed effects are not due to cytotoxicity.[\[13\]](#)
- Cytokine Analysis: The levels of various cytokines (e.g., IL-1β, IL-1α, GM-CSF) in the supernatant are quantified using a multiplex bead-based immunoassay (e.g., Milliplex MAP kit).[\[3\]](#)
- Gene Expression Analysis: Total RNA is extracted from the cells, and reverse transcription is performed to synthesize cDNA. Real-time PCR (RT-qPCR) is then used to quantify the expression levels of target genes (e.g., Icam-1, Socs3, Dab2), normalized to a housekeeping gene.[\[3\]](#)

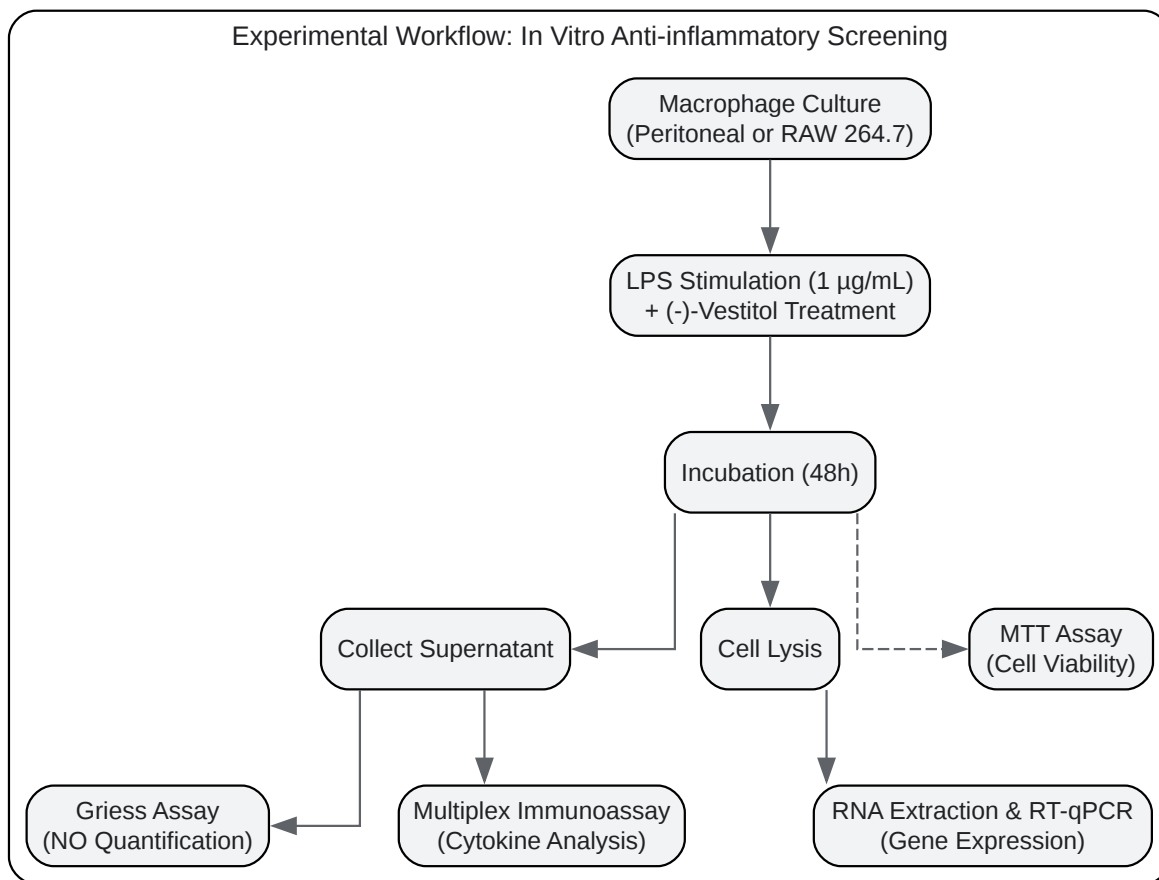
In Vivo Neutrophil Migration Assay

- Animal Model: Male Swiss mice are used.

- Treatment: Animals are pre-treated via oral or intraperitoneal administration with **(-)-Vestitol** (1, 3, or 10 mg/kg) or a vehicle control.[\[5\]](#)[\[6\]](#)
- Inflammatory Stimulus: One hour after treatment, inflammation is induced by an intraperitoneal injection of an inflammatory agent like LPS (250 ng/cavity) or carrageenan.[\[5\]](#)[\[6\]](#)
- Cell Collection: Four hours post-stimulus, the animals are euthanized, and the peritoneal cavity is washed with saline containing EDTA.[\[11\]](#)
- Cell Counting: The total number of leukocytes in the peritoneal lavage is counted using a Neubauer chamber. Differential cell counts are performed on stained cytopsin preparations to determine the number of neutrophils.[\[11\]](#)

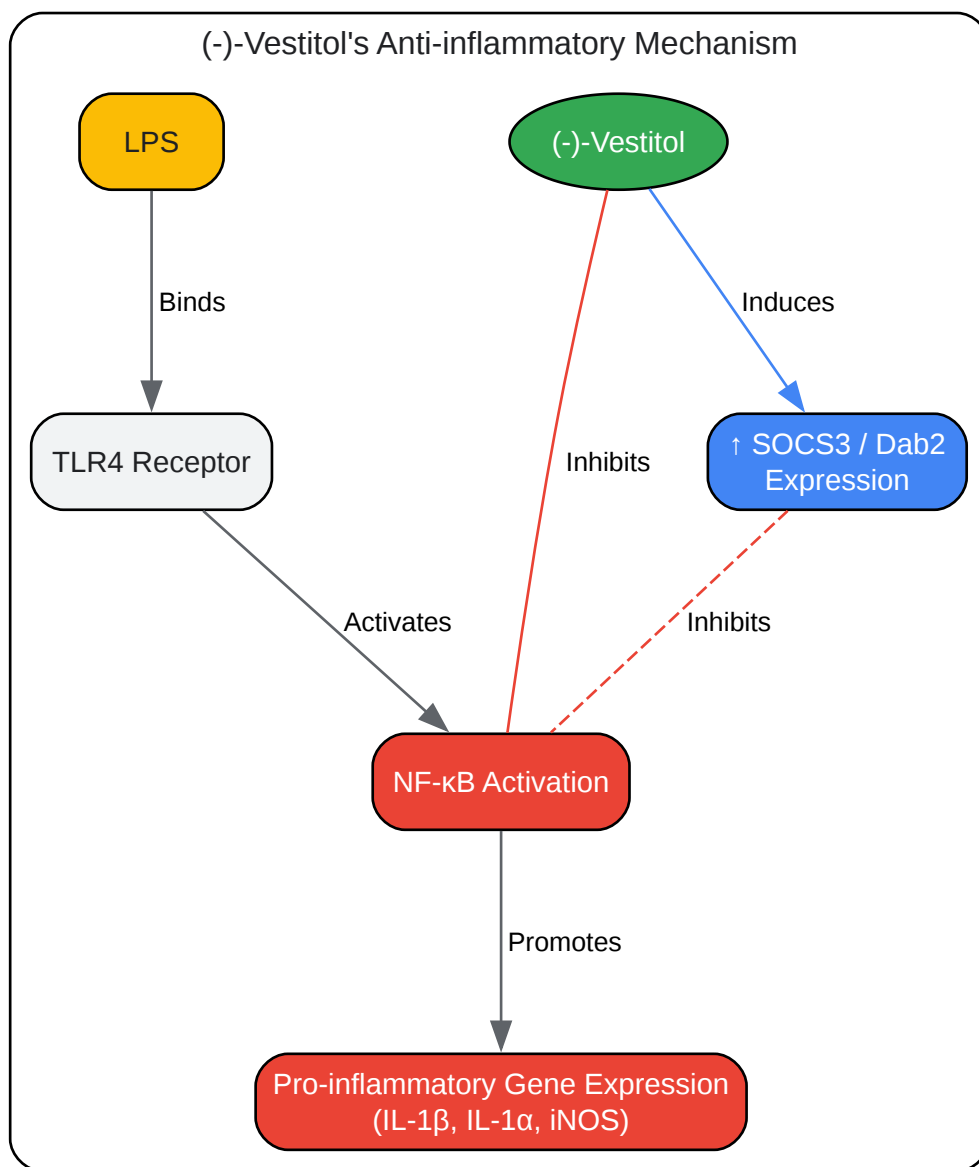
Visualizations: Workflows and Signaling Pathways

The following diagrams illustrate the experimental processes and molecular mechanisms associated with **(-)-Vestitol**'s pharmacological effects.



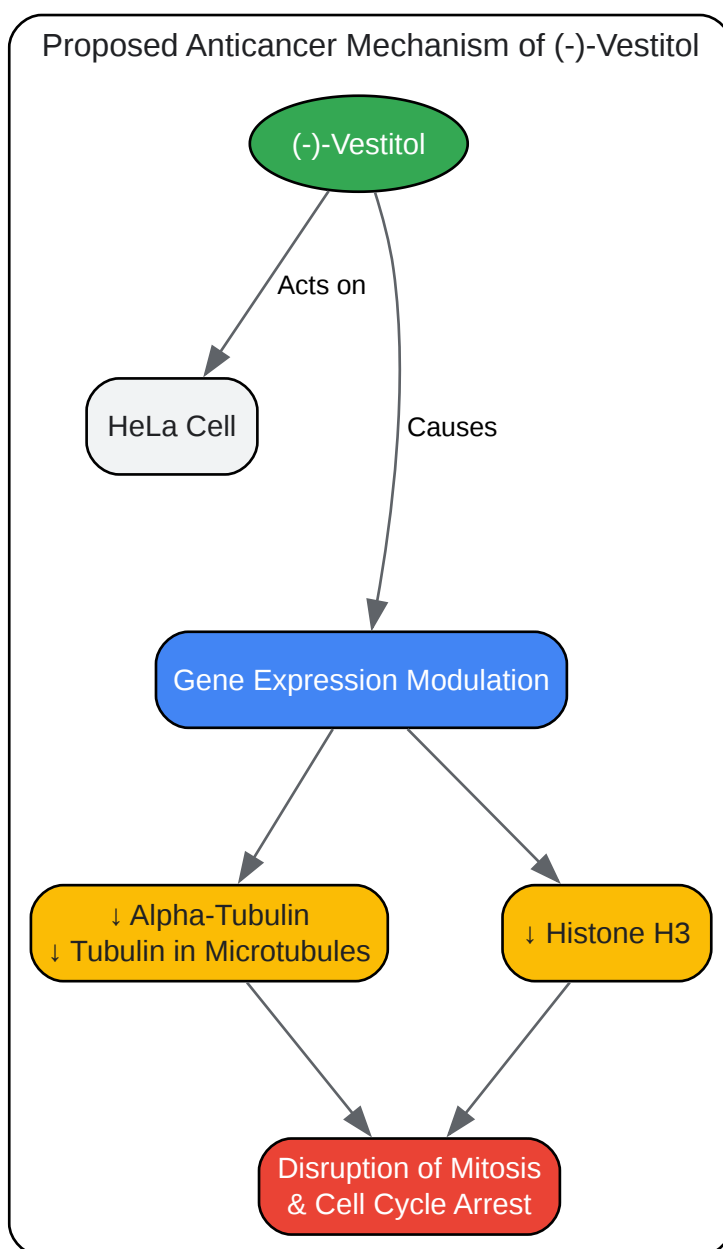
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Caption: Workflow for assessing the anti-inflammatory effects of **(-)-Vestitol** in vitro.



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Caption: **(-)-Vestitol** inhibits NF-κB signaling to reduce inflammation.



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Caption: **(-)-Vestitol**'s proposed mechanism of action in HeLa cancer cells.

Conclusion and Future Directions

The initial pharmacological screening of **(-)-Vestitol** robustly demonstrates its potential as a therapeutic agent, particularly in the context of inflammatory diseases and cancer. Its ability to modulate the NF- κ B pathway and down-regulate genes essential for cancer cell proliferation

provides a strong foundation for its further development. The compound exhibits a favorable preliminary safety profile, with low cytotoxicity to non-cancerous cell lines at effective concentrations.

Future research should focus on comprehensive preclinical in vivo studies to validate these initial findings in more complex disease models. Pharmacokinetic and pharmacodynamic (PK/PD) studies are necessary to understand its absorption, distribution, metabolism, and excretion (ADME) profile. Furthermore, elucidating the full spectrum of its molecular targets and exploring potential synergistic effects with existing therapies could unlock its full therapeutic potential. Toxicological, non-clinical, and eventually clinical validation will be required to translate these promising preliminary results into clinical applications.^[1]

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